

# choline hydroxide chemical properties and structure

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## Compound of Interest

Compound Name: Choline hydroxide

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## Choline Hydroxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Choline hydroxide**, a quaternary ammonium salt, is a strong organic base with a diverse range of applications, from industrial catalysis to its role as a key intermediate in the synthesis of pharmaceuticals and nutraceuticals. Its bifunctional nature, possessing both a quaternary ammonium group and a hydroxyl group, imparts unique chemical properties, including high basicity, hygroscopicity, and utility as a phase-transfer catalyst. This document provides an in-depth overview of the chemical structure, physicochemical properties, and key experimental protocols related to **choline hydroxide**, intended for a technical audience in research and development.

### Chemical Structure and Identification

**Choline hydroxide** consists of a choline cation,  $[(\text{CH}_3)_3\text{NCH}_2\text{CH}_2\text{OH}]^+$ , and a hydroxide anion,  $\text{OH}^-$ . The cation features a central nitrogen atom bonded to three methyl groups and a 2-hydroxyethyl group, classifying it as a quaternary ammonium compound. This permanent positive charge on the nitrogen atom is balanced by the hydroxide anion, making the compound a strong base.

- IUPAC Name: 2-hydroxy-N,N,N-trimethylethanaminium hydroxide[1]
- Other Names: Choline base, (2-Hydroxyethyl)trimethylammonium hydroxide[2][3]
- Chemical Formula:  $C_5H_{15}NO_2$ [4]
- CAS Number: 123-41-1[3][5]
- Molecular Weight: 121.18 g/mol [1][2]



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**Fig. 1:** Chemical structure of **choline hydroxide**.

## Physicochemical Properties

**Choline hydroxide** is typically encountered as a viscous, colorless to light yellow aqueous solution, though it can exist as a white granular powder.<sup>[2][3]</sup> It is known for being hygroscopic and has a faint odor resembling trimethylamine.<sup>[2][3]</sup>

Property	Value	Reference(s)
Molar Mass	121.18 g/mol	[1][2]
Appearance	Viscous colorless liquid or white granular powder	[2]
Density	~1.073 g/cm <sup>3</sup> (46% aqueous solution at 25 °C)	[2][5]
pKa	13.9 (at 25 °C)	[3][4]
Refractive Index (nD)	~1.4304 (at 20 °C)	[4][5]
Solubility		
Water	Very soluble / Miscible	[2][3]
Ethanol	Soluble	[2][5]
Methanol	Highly soluble	[3]
Diethyl Ether	Insoluble	[2][5]
Chloroform	Insoluble	[2][5]
Toluene	Insoluble (for 48-50% aqueous solution)	[2]
Stability	Aqueous solutions are stable; slowly decomposes to ethylene glycol, polyethylene glycols, and trimethylamine.	[2]

## Experimental Protocols

## Synthesis of Choline Hydroxide

A common and atom-efficient industrial method for synthesizing **choline hydroxide** is the direct reaction of trimethylamine (TMA), ethylene oxide (EO), and water.

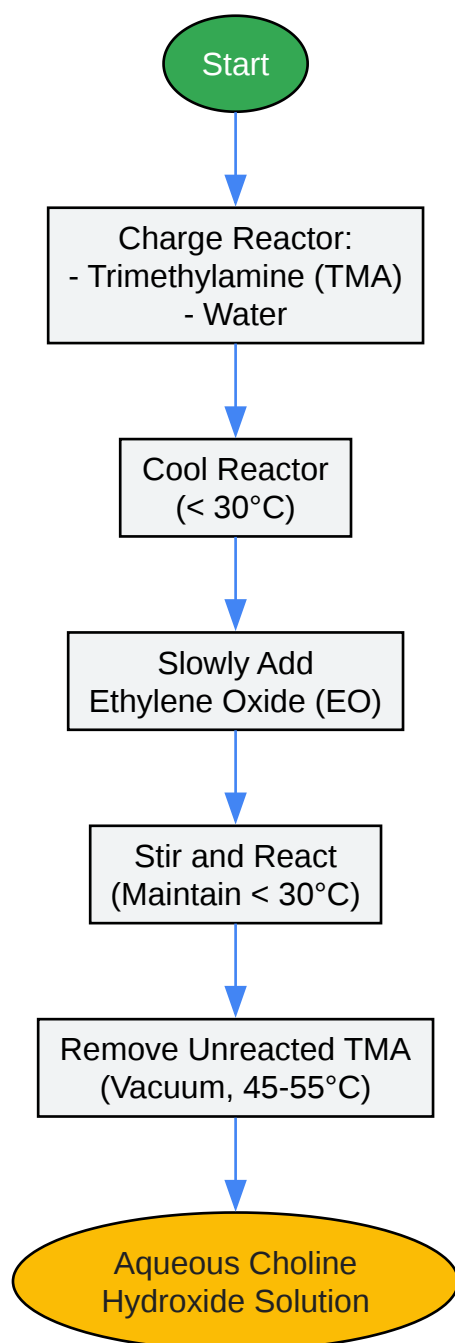
Objective: To synthesize an aqueous solution of **choline hydroxide**.

Materials:

- Trimethylamine (TMA), aqueous solution (e.g., 25%)
- Ethylene oxide (EO), liquid
- Deionized water
- Reaction vessel with temperature control, stirring, and inlets for reactants.

Procedure:

- Charge the reaction vessel with a 25% aqueous solution of trimethylamine.
- Cool the reaction vessel to maintain a temperature below 30°C.
- Slowly add liquid ethylene oxide to the stirred TMA solution. The molar ratio of TMA to EO should be controlled to ensure complete conversion of the ethylene oxide.
- Continue stirring the mixture until the reaction is substantially complete, while maintaining the temperature below 30°C to minimize the formation of by-products.
- Once the reaction is complete, any unreacted trimethylamine can be removed under vacuum at a slightly elevated temperature (e.g., 45-55°C).
- The resulting product is a concentrated aqueous solution of **choline hydroxide** (typically 40-45%).



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**Fig. 2:** Workflow for the direct synthesis of **choline hydroxide**.

## Spectroscopic Characterization

Objective: To confirm the chemical structure of the choline cation.

Methodology:

- **Sample Preparation:** Prepare the NMR sample by dissolving a small amount of **choline hydroxide** (or its aqueous solution) in a suitable deuterated solvent, such as Deuterium Oxide ( $D_2O$ ). The concentration should be sufficient to obtain a good signal-to-noise ratio. Transfer the solution into a 5 mm NMR tube.
- **$^1H$  NMR Analysis:** Acquire the proton NMR spectrum. The expected signals for the choline cation are:
  - A singlet at approximately 3.1-3.2 ppm, corresponding to the nine protons of the three methyl groups ( $-N(CH_3)_3$ ).
  - A triplet at approximately 3.4-3.5 ppm, corresponding to the two protons of the methylene group adjacent to the nitrogen atom ( $-NCH_2-$ ).
  - A triplet at approximately 3.9-4.0 ppm, corresponding to the two protons of the methylene group adjacent to the hydroxyl group ( $-CH_2OH$ ).
- **$^{13}C$  NMR Analysis:** Acquire the carbon-13 NMR spectrum. The expected signals for the choline cation are:
  - A signal around 54.2 ppm for the three equivalent methyl carbons.
  - A signal around 56.0 ppm for the carbon of the methylene group attached to the hydroxyl group.
  - A signal around 67.5 ppm for the carbon of the methylene group attached to the nitrogen atom.

**Objective:** To identify the functional groups present in **choline hydroxide**.

**Methodology:**

- **Sample Preparation:** The spectrum can be acquired using an Attenuated Total Reflectance (ATR) accessory, which is suitable for liquid or viscous samples. Place a small drop of the **choline hydroxide** solution directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum, typically in the range of 4000 to 400  $cm^{-1}$ .

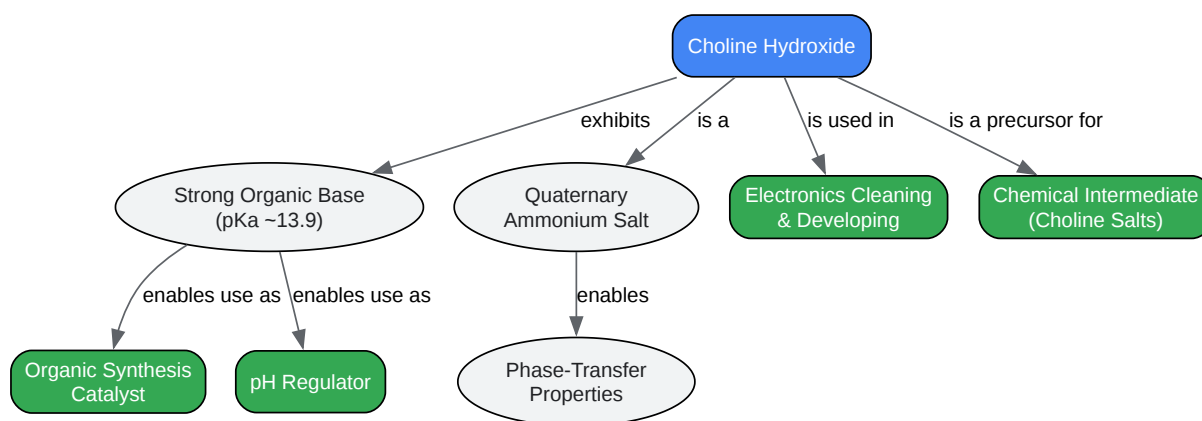
- Spectral Interpretation: Key characteristic absorption bands include:
  - A broad, strong band between 3200-3600  $\text{cm}^{-1}$ , characteristic of the O-H stretching vibration from the hydroxyl group and water.
  - Bands in the 2800-3000  $\text{cm}^{-1}$  region, corresponding to C-H stretching of the methyl and methylene groups.
  - A band around 1480  $\text{cm}^{-1}$  due to C-H bending vibrations.
  - A strong band around 1080  $\text{cm}^{-1}$ , attributed to C-O stretching.
  - A band around 955  $\text{cm}^{-1}$ , corresponding to C-N stretching of the quaternary ammonium group.

## Reactivity and Applications

**Choline hydroxide** is a strong organic base, with a pKa of 13.9.[3][4] This high basicity makes it a versatile reagent and catalyst in organic synthesis. It is incompatible with strong acids and strong oxidizing agents, with which it can react violently.[6][7]

Its primary applications stem from its basic and catalytic properties:

- Catalyst: It serves as an efficient, eco-friendly, and recyclable catalyst for various organic reactions, such as aldol condensations and the synthesis of chromene derivatives.[2]
- pH Regulating Agent: Used in industrial formulations to control and adjust pH.[2]
- Electronics Industry: Employed as an ingredient in cleaning and developer formulations for electronics and printed circuit boards.[3][4]
- Intermediate: Acts as a precursor for the synthesis of other choline salts used in nutraceuticals and as a precursor to the neurotransmitter acetylcholine for biochemical research.[3][4]



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**Fig. 3:** Relationship between properties and applications.

## Safety and Handling

**Choline hydroxide** is a corrosive substance that can cause severe skin burns and serious eye damage.[6][8][9] Inhalation may lead to chemical burns in the respiratory tract.[3][8] Proper personal protective equipment (PPE) is mandatory when handling this chemical.



Hazard Type	Description and Precautions	Reference(s)
Skin/Eye Contact	Causes severe burns. Wear protective gloves, clothing, and eye/face protection. In case of contact, rinse immediately and thoroughly with water and seek medical attention.	[6][8][9]
Inhalation	Can cause corrosive injuries to the respiratory system. Use in a well-ventilated area or with appropriate respiratory protection.	[2][3]
Ingestion	Causes gastrointestinal tract burns. Do not induce vomiting. Seek immediate medical aid.	[8]
Storage	Store in a cool, dry, well-ventilated place (recommended 2–8 °C). Keep container tightly closed. Store in a corrosives area.	[3][6][7]
Incompatibilities	Reacts violently with strong oxidizing agents and strong acids.	[6][7]

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